

Application Notes and Protocols for PF-04628935 Cell-Based Assay Development

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Compound of Interest

Compound Name: PF-04628935

Cat. No.: B15572597

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Introduction

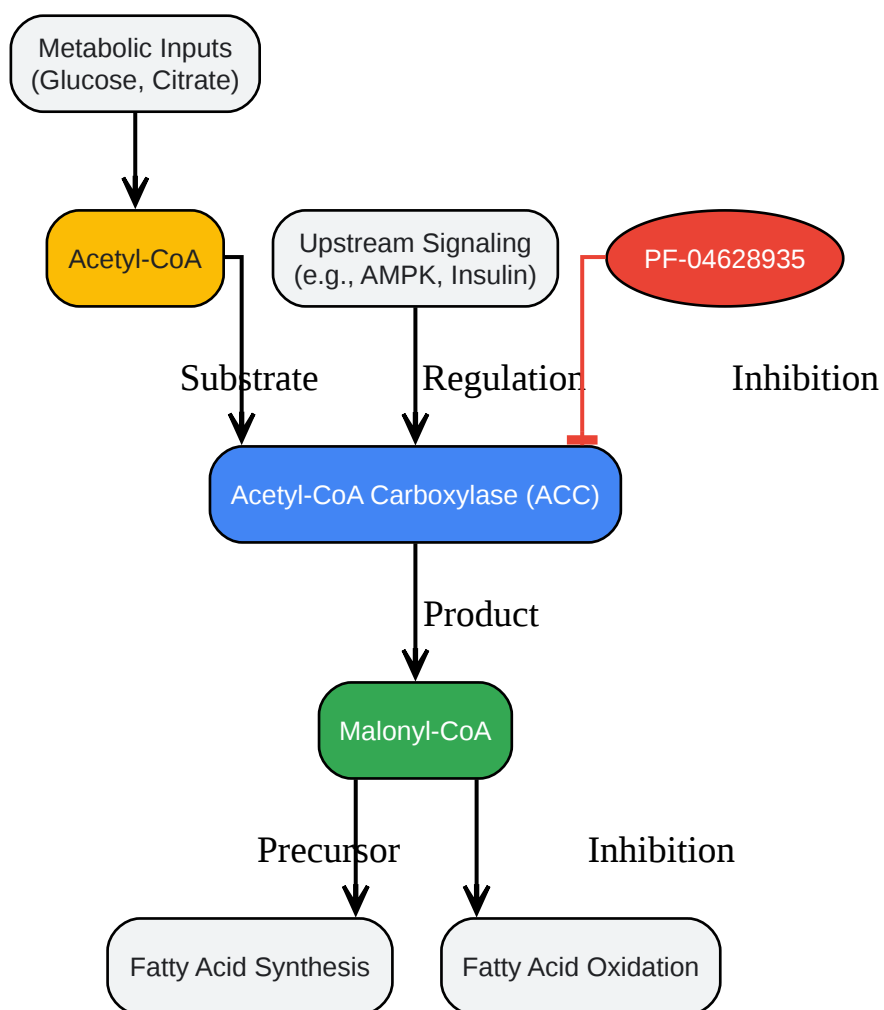
PF-04628935 is a potent kinase inhibitor and has been identified as a potential therapeutic agent. This document provides detailed application notes and protocols for the development of a cell-based assay to evaluate the efficacy and mechanism of action of **PF-04628935**, with a focus on its inhibitory effects on Acetyl-CoA Carboxylase (ACC). ACC is a critical enzyme in the fatty acid biosynthesis pathway, catalyzing the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA.^{[1][2]} Inhibition of ACC is a key target for therapeutic intervention in metabolic diseases and cancer.

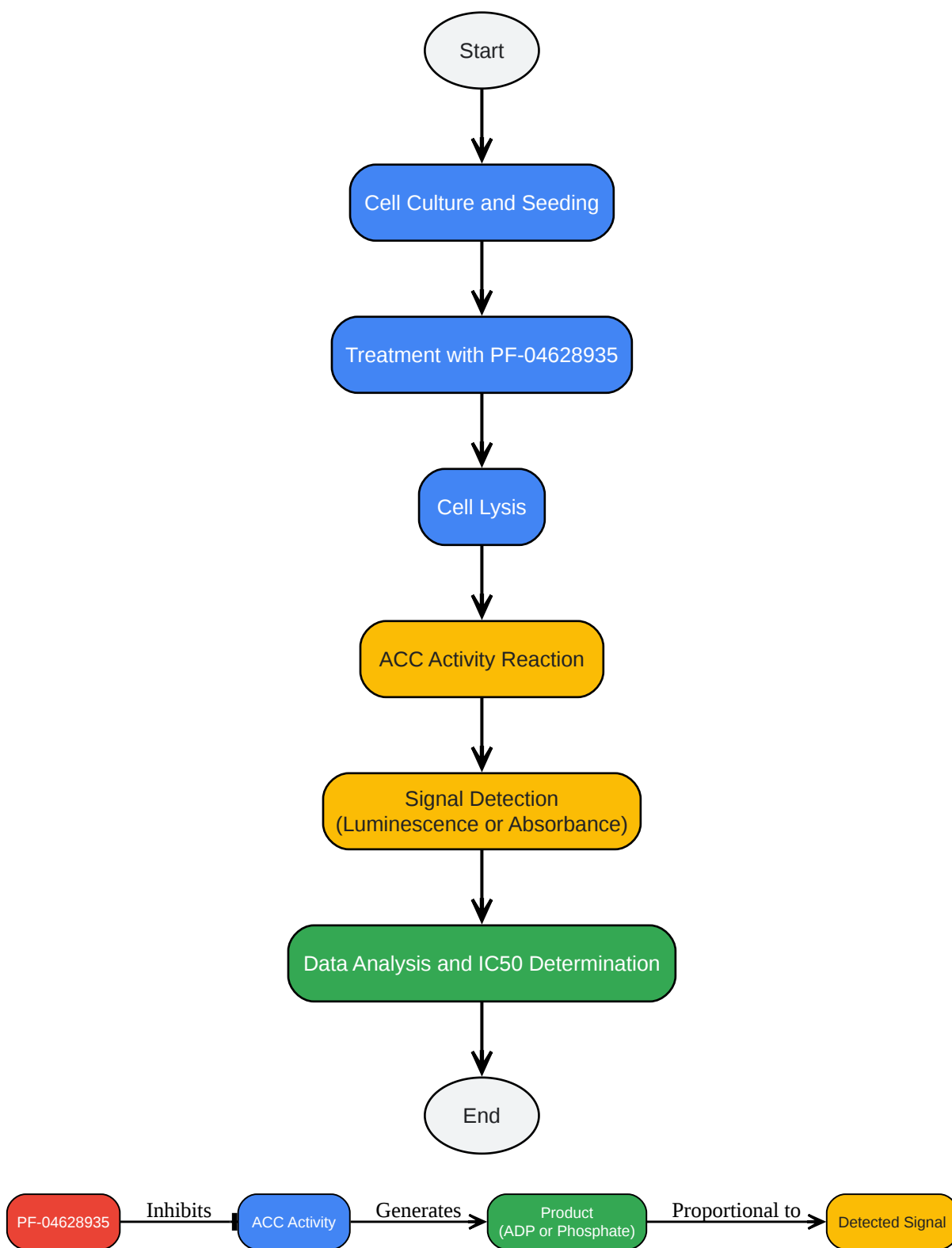
These protocols describe the necessary steps for cell line selection, assay optimization, and data analysis to characterize the cellular activity of **PF-04628935**.

Signaling Pathway

Acetyl-CoA Carboxylase (ACC) plays a crucial role in cellular metabolism. Its activity is regulated by various upstream signals, and its product, malonyl-CoA, is a key building block for

fatty acid synthesis and a regulator of fatty acid oxidation. The signaling pathway diagram below illustrates the central role of ACC.





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References

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